

Personal protective equipment for handling sec-Butyl methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *sec-Butyl methacrylate*

Cat. No.: *B1582641*

[Get Quote](#)

Essential Safety and Handling Guide for sec-Butyl Methacrylate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **sec-Butyl methacrylate**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **sec-Butyl methacrylate**
- CAS Number: 2998-18-7
- UN Number: 3272[1]

Hazard Summary: **sec-Butyl methacrylate** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Quantitative Safety Data

While specific occupational exposure limits for **sec-Butyl methacrylate** have not been established by major regulatory bodies, it is recommended to adhere to the limits for related compounds such as n-Butyl methacrylate and to always minimize exposure.[2]

Parameter	Value/Recommendation	Source
Physical State	Colorless to light yellow liquid	TCI Chemicals
Flash Point	44 °C (111.2 °F)	TCI Chemicals
GHS Hazard Statements	H226: Flammable liquid and vapour H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	TCI Chemicals[1]
Storage Temperature	Refrigerated (0-10°C)	TCI Chemicals
Recommended Gloves	Butyl rubber, Nitrile rubber (short-term protection)	Methacrylate Producers Association[3]
Recommended Respirator	Organic vapor respirator (Type A filter)	Fisher Scientific[4]

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **sec-Butyl methacrylate**.

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection:
 - Wear chemical-resistant gloves. Butyl and nitrile rubber gloves are recommended for short-term protection.[3] Always inspect gloves for degradation or punctures before use.
 - A flame-retardant and antistatic protective suit is recommended to prevent skin contact.[5]
- Respiratory Protection:
 - Use in a well-ventilated area, preferably within a chemical fume hood.
 - If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.[4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[3]
- Work within a properly functioning chemical fume hood.
- Gather all necessary equipment and reagents before starting.
- Inspect all PPE for integrity.

2. Handling:

- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Use spark-proof tools and explosion-proof equipment.[1][4]
- Avoid contact with skin, eyes, and clothing.[1]
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, open flames, and other ignition sources.[1]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Refrigerated storage is recommended.[7]
- Store away from incompatible materials such as acids, bases, strong oxidizing agents, and peroxides.[4]

Emergency Procedures

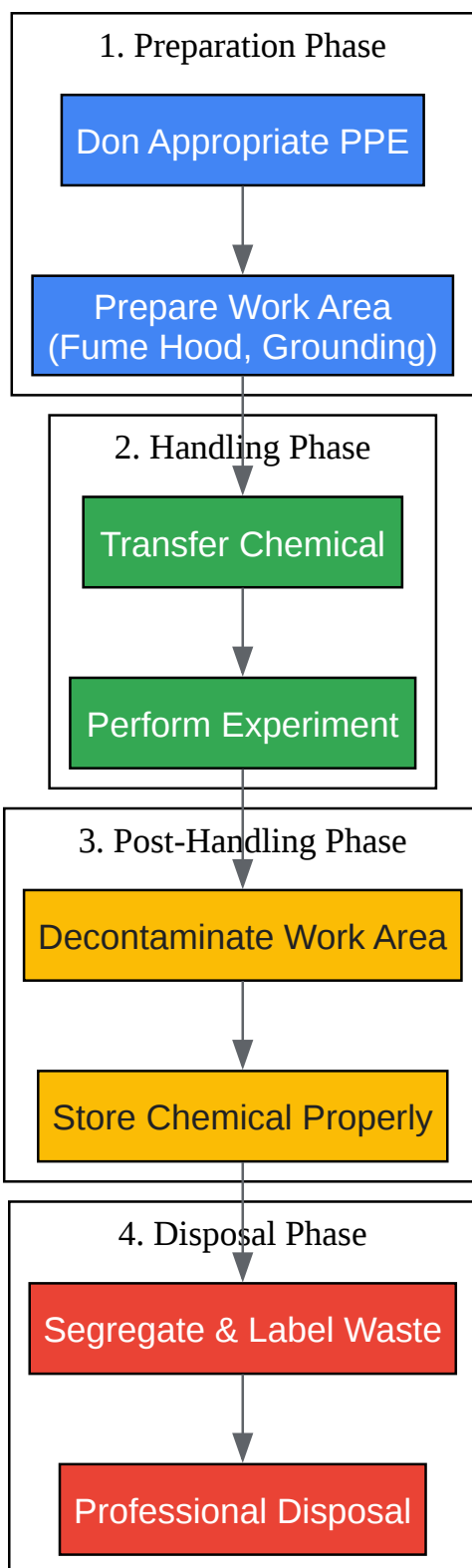
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[1] If skin irritation occurs, seek medical attention.[1]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If you feel unwell, seek medical attention.[1]
- Spill:
 - Evacuate the area and remove all ignition sources.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[4]

Disposal Plan

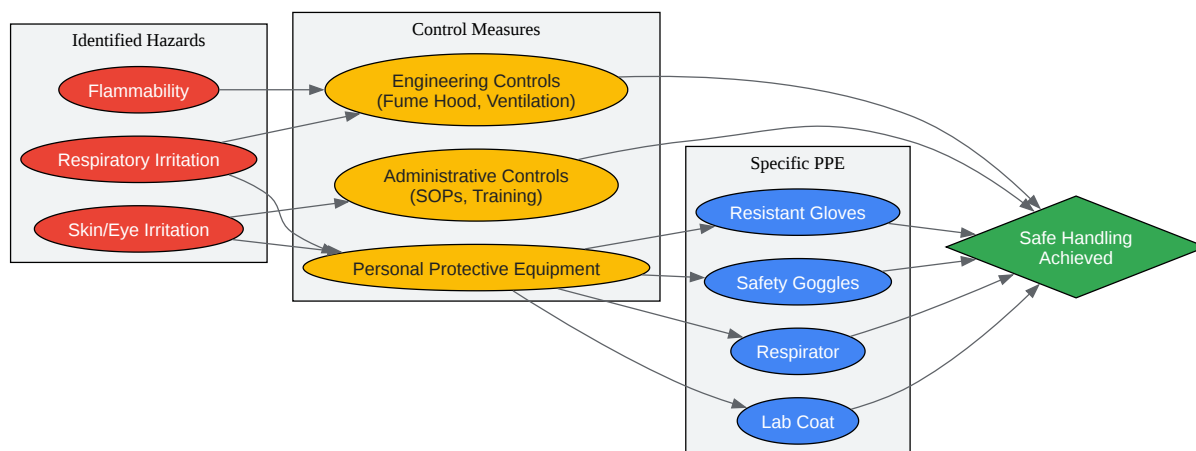
- All waste containing **sec-Butyl methacrylate** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[7]
- Engage a licensed waste disposal company for removal.[7]
- Do not dispose of it down the drain.[8]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **sec-Butyl Methacrylate**.



[Click to download full resolution via product page](#)

Caption: Logical Relationship of Safety Measures for **sec-Butyl Methacrylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SEC-BUTYL METHACRYLATE - Safety Data Sheet [chemicalbook.com]
- 2. nj.gov [nj.gov]
- 3. petrochemistry.eu [petrochemistry.eu]

- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling sec-Butyl methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582641#personal-protective-equipment-for-handling-sec-butyl-methacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com